

Personal protective equipment for handling Benzene-1,3,5-tricarbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzene-1,3,5-tricarbaldehyde

Cat. No.: B1224647

[Get Quote](#)

Essential Safety and Handling Guide for Benzene-1,3,5-tricarbaldehyde

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Benzene-1,3,5-tricarbaldehyde**. The following procedures are designed to ensure safe handling from receipt to disposal, minimizing exposure and risk.

Chemical Safety Summary

Benzene-1,3,5-tricarbaldehyde is a solid that is harmful if swallowed and causes skin, eye, and respiratory irritation.^{[1][2][3][4]} Adherence to the following personal protective equipment (PPE) and handling protocols is critical for personnel safety.

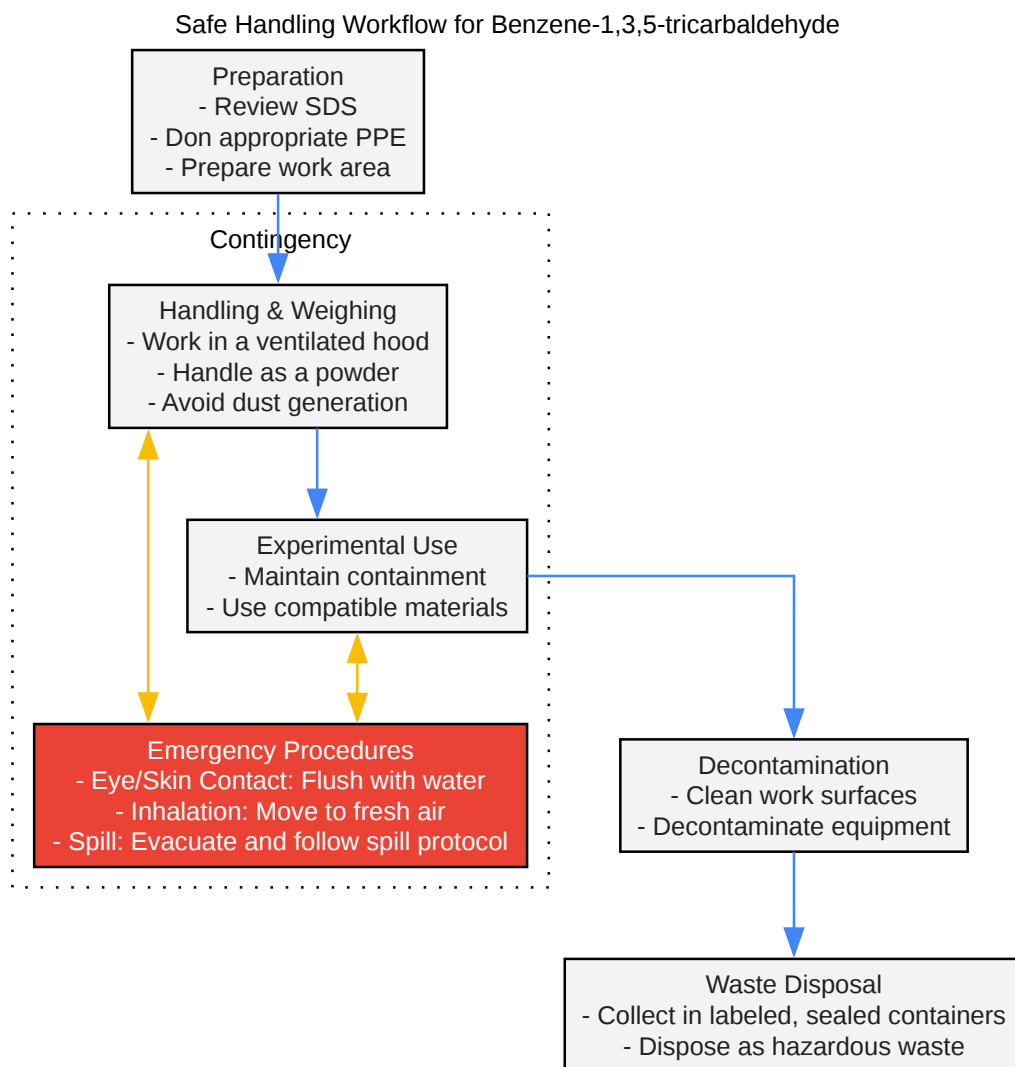
Hazard Identification and Personal Protective Equipment

The primary hazards associated with **Benzene-1,3,5-tricarbaldehyde** are summarized below, along with the recommended personal protective equipment.

Hazard Classification	GHS Hazard Statement	Recommended Personal Protective Equipment
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1][2][3]	Do not eat, drink, or smoke when using this product.[3][5] Wash hands thoroughly after handling.[3][5]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1][2][3][4]	Wear protective gloves, protective clothing, and face protection.[3][5] Impervious gloves (e.g., Viton/neoprene, Viton, Polyvinyl alcohol, Silver Shield/4H) are recommended for similar compounds.[6]
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation[1][2][3][4]	Wear splash goggles or a face shield.[6][7] Ensure eyewash stations are readily accessible.[4]
Specific target organ toxicity — Single exposure (Category 3)	H335: May cause respiratory irritation[1][2][3][4]	Use only outdoors or in a well-ventilated area.[3][5] Avoid breathing dust.[3][4] If ventilation is inadequate, use a NIOSH-approved respirator.[8][9]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural flow for safely handling **Benzene-1,3,5-tricarbaldehyde** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Procedural workflow for handling **Benzene-1,3,5-tricarbaldehyde**.

Operational and Disposal Plans

Step-by-Step Handling Procedures:

- Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before use.
- Ensure that an eyewash station and safety shower are in close proximity to the workstation.[\[4\]](#)
- Don the appropriate PPE as outlined in the table above, including a lab coat, chemical-resistant gloves, and splash goggles.
- Prepare a designated work area within a chemical fume hood or other well-ventilated space.[\[3\]](#)[\[5\]](#)
- Handling and Weighing:
 - Handle **Benzene-1,3,5-tricarbaldehyde** as a solid powder.
 - To minimize dust formation, carefully weigh the required amount in the ventilated enclosure.[\[4\]](#)
 - Use non-sparking tools if there is a risk of static discharge.
- Experimental Use:
 - Keep containers tightly closed when not in use.[\[3\]](#)
 - Avoid contact with strong oxidizing agents.[\[4\]](#)
 - Ensure all transfers are performed in a manner that minimizes the potential for spills or aerosol generation.
- Decontamination:
 - After handling, thoroughly wash hands and any exposed skin with soap and water.[\[6\]](#)
 - Clean all contaminated surfaces and equipment.
 - Contaminated clothing should be removed and laundered before reuse.[\[6\]](#) If heavily contaminated, it may need to be disposed of as hazardous waste.[\[10\]](#)

Disposal Plan:

- Waste Collection:
 - Collect all waste material, including contaminated consumables and excess reagent, in a designated, properly labeled, and sealed container.
 - Do not empty into drains.[4]
- Waste Disposal:
 - Dispose of contents and container to an approved waste disposal plant.[3]
 - Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.[10]

Emergency Procedures:

- In case of eye contact: Immediately rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[3][4]
- In case of skin contact: Wash off immediately with plenty of soap and water.[4] If skin irritation occurs, seek medical advice.[3]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[3] Call a poison center or doctor if you feel unwell.[3]
- If swallowed: Rinse mouth.[3] Call a poison center or doctor if you feel unwell.[3]
- In case of a spill: Evacuate the area.[7] Absorb the spill with inert material and collect it in a suitable container for disposal.[11] Ventilate the area. Do not wash the spill into a sewer.[7] Report the spill to your EHS department.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3,5-苯三甲醛 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Benzene-1,3,5-tricarboxaldehyde | C₉H₆O₃ | CID 2747968 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. guidechem.com [guidechem.com]
- 4. fishersci.com [fishersci.com]
- 5. 3163-76-6|Benzene-1,3,5-tricarbaldehyde| Ambeed [ambeed.com]
- 6. static.conocophillips.com [static.conocophillips.com]
- 7. safetysign.com [safetysign.com]
- 8. osha.gov [osha.gov]
- 9. Working Safely With Benzene - HSE TRAINING MATERIALS AND TEMPLATES [hseretailshop.com]
- 10. ehs.umich.edu [ehs.umich.edu]
- 11. 1910.1028 App B - Substance Technical Guidelines, Benzene | Occupational Safety and Health Administration [osha.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Benzene-1,3,5-tricarbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1224647#personal-protective-equipment-for-handling-benzene-1-3-5-tricarbaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com